

Luteolin 7-glucuronide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Luteolin 7-glucuronide	
Cat. No.:	B191770	Get Quote

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Wuhan, China – November 25, 2025 – This technical guide provides an in-depth overview of **Luteolin 7-glucuronide**, a flavonoid with significant anti-inflammatory and antioxidant properties. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural compound.

Core Compound Specifications

Luteolin 7-glucuronide, a flavone glycoside, is a subject of growing interest in pharmacological research.[1] Key identifiers and properties are summarized below.



Property	Value	Source(s)
CAS Number	29741-10-4	[2][3][4][5]
Molecular Formula	C21H18O12	
Molecular Weight	462.36 g/mol	
Alternate Names	Luteolin-7-O-glucuronide, Luteolin 7-O-beta-D- glucuronopyranoside	
Physical Description	Yellow powder	-
Solubility	DMSO, Pyridine, Methanol, Ethanol	_

Biological Activity and Mechanism of Action

Luteolin 7-glucuronide exhibits potent anti-inflammatory and antioxidant activities. Its primary mechanism of action involves the modulation of key signaling pathways in response to inflammatory stimuli, such as lipopolysaccharide (LPS).

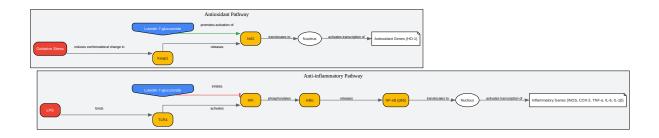
Anti-inflammatory Effects

In macrophage cell lines such as RAW 264.7, **Luteolin 7-glucuronide** has been shown to inhibit the production of pro-inflammatory mediators. This is achieved through the downregulation of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. Specifically, it inhibits the degradation of $I\kappa B\alpha$, preventing the nuclear translocation of the p65 subunit of NF- κ B. This, in turn, suppresses the expression of inflammatory enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), and pro-inflammatory cytokines including Interleukin-6 (IL-6), Interleukin-1 β (IL-1 β), and Tumor Necrosis Factor-alpha (TNF- α).

Antioxidant Effects

The antioxidant properties of **Luteolin 7-glucuronide** are mediated through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. By promoting the nuclear translocation of Nrf2, it enhances the expression of antioxidant enzymes such as heme oxygenase-1 (HO-1).





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Caption: Signaling pathways modulated by Luteolin 7-glucuronide.

Experimental Protocols

This section details the methodologies for key experiments to evaluate the bioactivity of **Luteolin 7-glucuronide**.

Cell Culture and Treatment

The murine macrophage cell line RAW 264.7 is a standard model for in vitro inflammation studies.

Cell Culture: RAW 264.7 cells are cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin. Cells are maintained at 37°C in a humidified atmosphere with 5% CO₂.



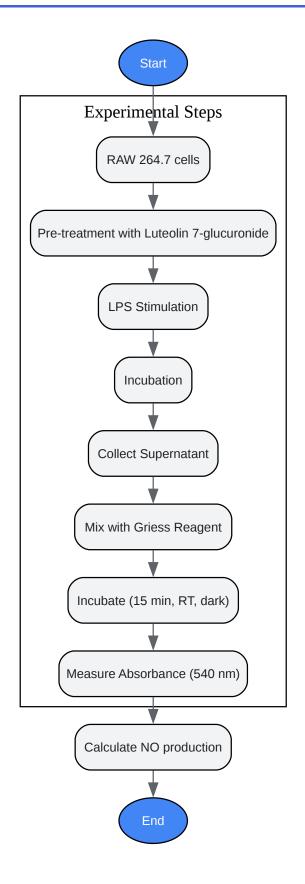
- LPS Stimulation: To induce an inflammatory response, RAW 264.7 cells are stimulated with lipopolysaccharide (LPS). A typical concentration used is 1 μg/mL.
- Luteolin 7-glucuronide Treatment: Cells are pre-treated with varying concentrations of Luteolin 7-glucuronide for a specified period (e.g., 2 hours) before LPS stimulation.

Nitric Oxide (NO) Production Assay (Griess Assay)

This assay measures the accumulation of nitrite, a stable metabolite of NO, in the cell culture supernatant.

- Sample Collection: After treatment with Luteolin 7-glucuronide and/or LPS, collect the cell culture supernatant.
- Griess Reagent Preparation: The Griess reagent is a mixture of 1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water.
- Reaction: Mix equal volumes of the cell supernatant and the Griess reagent.
- Incubation: Incubate the mixture at room temperature for 10-15 minutes, protected from light.
- Measurement: Measure the absorbance at 540 nm using a microplate reader. The concentration of nitrite is determined from a sodium nitrite standard curve.





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Caption: Workflow for the Griess assay to measure nitric oxide production.



Western Blot Analysis

This technique is used to detect the protein levels of key components in the NF-kB and Nrf2 signaling pathways.

- Protein Extraction: Lyse the treated cells and quantify the protein concentration.
- SDS-PAGE: Separate the protein lysates by sodium dodecyl-sulfate polyacrylamide gel electrophoresis.
- Transfer: Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.
- Blocking: Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk in Trisbuffered saline with Tween 20) to prevent non-specific antibody binding.
- Primary Antibody Incubation: Incubate the membrane with primary antibodies specific for the target proteins (e.g., phospho-p65, iNOS, COX-2, Nrf2, HO-1, and a loading control like β-actin).
- Secondary Antibody Incubation: Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Quantitative Real-Time PCR (qRT-PCR)

qRT-PCR is employed to measure the mRNA expression levels of inflammatory genes.

- RNA Extraction: Isolate total RNA from the treated cells.
- cDNA Synthesis: Reverse transcribe the RNA into complementary DNA (cDNA).
- PCR Amplification: Perform real-time PCR using gene-specific primers for iNOS, COX-2,
 TNF-α, IL-6, IL-1β, and a housekeeping gene (e.g., GAPDH or β-actin) for normalization.
- Data Analysis: Analyze the relative gene expression using the $\Delta\Delta$ Ct method.



DPPH Radical Scavenging Assay

This assay assesses the free radical scavenging activity of **Luteolin 7-glucuronide**.

- DPPH Solution: Prepare a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- Reaction Mixture: Mix the DPPH solution with various concentrations of Luteolin 7glucuronide.
- Incubation: Incubate the mixture in the dark at room temperature for a specified time (e.g., 30 minutes).
- Measurement: Measure the absorbance of the solution at 517 nm. A decrease in absorbance indicates radical scavenging activity.
- Calculation: The percentage of radical scavenging activity is calculated relative to a control
 without the antioxidant.

Conclusion

Luteolin 7-glucuronide demonstrates significant potential as a therapeutic agent due to its potent anti-inflammatory and antioxidant properties. The experimental protocols outlined in this guide provide a framework for researchers to further investigate its mechanisms of action and explore its applications in drug discovery and development.

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- To cite this document: BenchChem. [Luteolin 7-glucuronide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191770#luteolin-7-glucuronide-cas-number-and-molecular-weight]

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